

Technical Guide: 2-Chloro-3-fluoro-5-methylphenylboronic Acid[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-3-fluoro-5-methylphenylboronic acid

Cat. No.: B8204034

[Get Quote](#)

Executive Summary

2-Chloro-3-fluoro-5-methylphenylboronic acid is a specialized organoboron intermediate used primarily in the pharmaceutical and agrochemical sectors to introduce the sterically demanding and electronically tuned 2-chloro-3-fluoro-5-methylphenyl moiety.[1]

Due to the ortho-chloro substituent, this compound exhibits significant steric hindrance, requiring specialized catalytic systems for efficient Suzuki-Miyaura cross-coupling.[1] Furthermore, the meta-fluoro group increases the Lewis acidity of the boron center, influencing both transmetallation rates and stability. Researchers often utilize the pinacol ester derivative (CAS: Unassigned/Proprietary, Product Code: BP22923) for improved storage stability and handling compared to the free acid.

Chemical Identity & Physicochemical Specifications[1][2][3]

The following data consolidates available experimental values and predictive models for the free acid and its key precursor.

Property	Specification
Compound Name	2-Chloro-3-fluoro-5-methylphenylboronic acid
Common Derivative	2-Chloro-3-fluoro-5-methylphenylboronic acid pinacol ester
Precursor CAS	1000576-14-6 (1-Bromo-2-chloro-3-fluoro-5-methylbenzene)
Molecular Formula	C ₇ H ₇ BClFO ₂ (Acid) / C ₁₃ H ₁₇ BClFO ₂ (Pinacol Ester)
Molecular Weight	188.39 g/mol (Acid) / 270.54 g/mol (Pinacol Ester)
Appearance	White to off-white solid
Solubility	Soluble in MeOH, DMSO, CH ₂ Cl ₂ , THF; Insoluble in water
pKa (Predicted)	~8.2 (Boronic acid ionization)
LogP (Predicted)	2.15

“

Note on Stability: The free boronic acid is prone to dehydration, forming cyclic boroxines (anhydrides) upon storage. For precise stoichiometry in GMP settings, the pinacol ester or the potassium trifluoroborate salt is recommended.

Structural & Electronic Analysis

Understanding the interplay between steric and electronic effects is critical for optimizing reaction conditions.

- **Steric Hindrance (2-Position Chlorine):** The chlorine atom at the ortho position creates a steric wall that impedes the approach of the palladium catalyst during the transmetallation step. This necessitates the use of electron-rich, bulky phosphine ligands (e.g., SPhos, XPhos) to facilitate the reaction.
- **Electronic Withdrawal (3-Position Fluorine):** The fluorine atom exerts an inductive electron-withdrawing effect (-I).^[1] This lowers the pKa of the boronic acid, making the "ate" complex formation (Ar-B(OH)_3^-) easier at lower pH. However, it also renders the C-B bond slightly more susceptible to protodeboronation under vigorous reflux in strong aqueous bases.
- **Inductive Donation (5-Position Methyl):** The methyl group provides weak electron donation, slightly counteracting the deactivating nature of the halogens, but its primary role is structural (hydrophobic interaction in protein binding pockets).

Synthesis Protocol (Self-Validating)

Objective: Synthesis of **2-Chloro-3-fluoro-5-methylphenylboronic acid** pinacol ester from the bromide precursor.

Rationale: Direct lithiation of ortho-chloroaryl bromides with n-BuLi carries a high risk of eliminating LiCl to form a reactive benzyne intermediate, leading to byproducts.^[1] To mitigate this, we employ a Knochel-Hauser base exchange ($\text{iPrMgCl} \cdot \text{LiCl}$) or a low-temperature halogen-lithium exchange with internal trapping.^[1] The protocol below uses the safer Grignard exchange method.

Materials

- Precursor: 1-Bromo-2-chloro-3-fluoro-5-methylbenzene (CAS 1000576-14-6)^{[1][2][3]}
- Reagent: Isopropylmagnesium chloride - Lithium chloride complex (TurboGrignard), 1.3 M in THF.
- Electrophile: 2-Isopropoxy-4,4,5,5-tetramethyl-1,3,2-dioxaborolane (IPB-Pin).^[1]
- Solvent: Anhydrous THF.

Step-by-Step Methodology

- Inert Setup: Flame-dry a 3-neck round-bottom flask and purge with Argon.
- Dissolution: Charge flask with 1-Bromo-2-chloro-3-fluoro-5-methylbenzene (1.0 eq) and anhydrous THF (0.5 M concentration). Cool to -15°C.[1]
- Magnesiation: Dropwise add $i\text{PrMgCl}\cdot\text{LiCl}$ (1.1 eq) over 20 minutes. Maintain temperature between -15°C and -10°C.
 - Validation Point: Monitor by GC-MS (quench aliquot with MeOH).[1] Conversion of bromide to des-bromo product indicates active Grignard species.[1]
- Electrophile Addition: Once exchange is >95% complete (typically 1-2 hours), cool to -40°C. Add IPB-Pin (1.2 eq) dropwise.[1]
- Warming: Allow the mixture to warm to room temperature (25°C) over 4 hours.
- Quench & Workup: Quench with saturated NH_4Cl (aq). Extract with EtOAc (3x).[4] Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.[4]
- Purification: Recrystallize from Hexane/EtOAc or purify via silica gel chromatography (0-10% EtOAc in Hexanes) to obtain the pinacol ester.

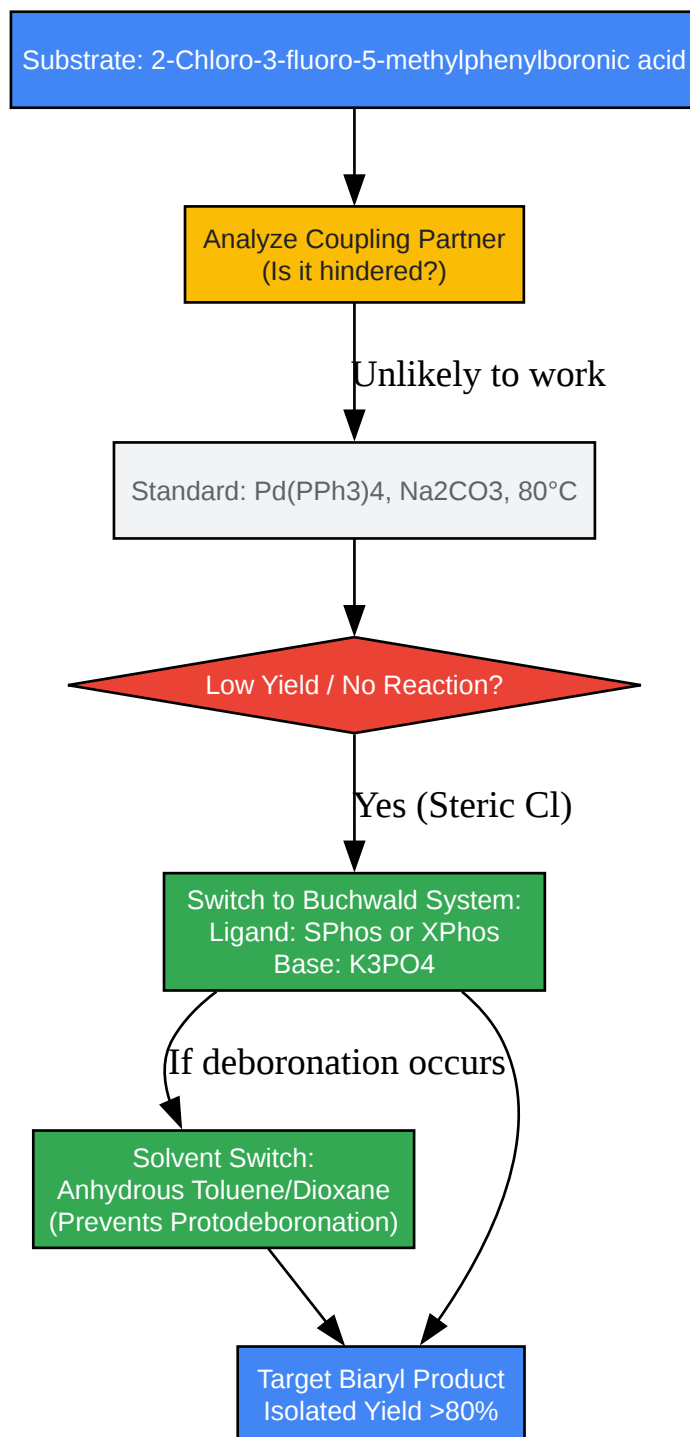
Application: Suzuki-Miyaura Coupling Optimization

For coupling this sterically hindered boronate with aryl chlorides/bromides, standard $\text{Pd}(\text{PPh}_3)_4$ conditions often fail. The following workflow utilizes Buchwald Precatalysts to ensure high turnover.

Recommended Conditions

- Catalyst: $\text{Pd}(\text{OAc})_2$ + SPhos (2:1 ratio) or SPhos Pd G2 precatalyst (1-3 mol%).[1]
- Base: K_3PO_4 (3.0 eq) – Anhydrous conditions preferred if protodeboronation is observed.
- Solvent: 1,4-Dioxane / Water (4:[1]1) or Toluene / Water (10:1).
- Temperature: 80°C - 100°C.[1]

Reaction Logic Diagram



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for optimizing Suzuki coupling of sterically hindered 2-chloro-arylboronic acids.

Safety, Handling & Storage

- Hazard Identification:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Storage Protocol:
 - Store at 2-8°C (Refrigerated).
 - Keep under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis of the ester or oxidation.
 - Shelf Life: The pinacol ester is stable for >1 year if stored correctly. The free acid may degrade within months at room temperature.

References

- Sigma-Aldrich.**2-Chloro-3-fluoro-5-methylphenylboronic acid** pinacol ester (Product AOBH03D4EF25).[1] Retrieved March 6, 2026. [Link](#)
- BLD Pharm.1-Bromo-2-chloro-3-fluoro-5-methylbenzene (CAS 1000576-14-6) Technical Data.[1][2][3] Retrieved March 6, 2026. [Link](#)
- Knochel, P., et al. "Functionalization of heterocyclic compounds using polyfunctional magnesium and zinc reagents." Handbook of Functionalized Organometallics, 2008. (Reference for iPrMgCl·LiCl exchange methodology).
- Bardner, T. E., & Buchwald, S. L. "Catalysts for Suzuki-Miyaura Coupling Processes: Scope and Studies of the Effect of Ligand Structure." Journal of the American Chemical Society, 2005.[5] [Link](#)
- BoronPharm.Product BP22923 Specification Sheet. Retrieved March 6, 2026. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1000576-68-0|1-Bromo-2-chloro-5-fluoro-3-methylbenzene|BLD Pharm [bldpharm.com]
- 2. 883499-24-9|1-Bromo-2-chloro-3-fluorobenzene|BLD Pharm [bldpharm.com]
- 3. 1806971-86-7|5-Bromo-2-chloro-1-fluoro-3-methylbenzene|BLD Pharm [bldpharm.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Technical Guide: 2-Chloro-3-fluoro-5-methylphenylboronic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8204034/docs#technical-guide-2-chloro-3-fluoro-5-methylphenylboronic-acid-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)